

# proper storage and handling of MRS2179 tetrasodium powder

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## Compound of Interest

Compound Name: MRS2179 tetrasodium

Cat. No.: B1141304

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## Technical Support Center: MRS2179 Tetrasodium Powder

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **MRS2179 tetrasodium** powder.

### Frequently Asked Questions (FAQs)

1. What is **MRS2179 tetrasodium** salt?

**MRS2179 tetrasodium** salt is a potent and selective competitive antagonist for the P2Y<sub>1</sub> receptor, a G protein-coupled receptor (GPCR) activated by adenosine diphosphate (ADP).<sup>[1]</sup> It is widely used in research to study purinergic signaling pathways, particularly those involved in platelet aggregation and thrombosis.<sup>[1][2][3]</sup>

2. What are the recommended storage conditions for **MRS2179 tetrasodium** powder?

For long-term storage, the lyophilized powder should be stored at -20°C.<sup>[4][5][6][7]</sup> Some suppliers suggest that it is stable for at least four years under these conditions.

3. How should I prepare stock solutions of MRS2179?

**MRS2179 tetrasodium** salt is soluble in water.<sup>[4][7]</sup> You can prepare stock solutions up to 50 mM in water.<sup>[4][7]</sup> For in vitro experiments, it is recommended to filter and sterilize the stock solution using a 0.22 µm filter before use.<sup>[5]</sup>

4. What is the stability of MRS2179 stock solutions?

Once dissolved, stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.<sup>[5]</sup> It is advisable to store the solution in sealed containers, away from moisture.<sup>[5]</sup>

## Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Powder won't dissolve completely	<ul style="list-style-type: none"><li>- Incorrect solvent used.</li><li>- Concentration is too high.</li><li>- The compound may have degraded due to improper storage.</li></ul>	<ul style="list-style-type: none"><li>- Ensure you are using water as the solvent.<sup>[4]</sup><sup>[7]</sup></li><li>- Do not exceed a concentration of 50 mM.<sup>[4]</sup><sup>[7]</sup></li><li>- If the powder appears discolored or has been stored improperly, it may have degraded. It is recommended to use a fresh vial.</li></ul>
Inconsistent or unexpected experimental results	<ul style="list-style-type: none"><li>- Degradation of the reconstituted compound.</li><li>- Incorrect concentration of MRS2179 used.</li><li>- Issues with the experimental setup or other reagents.</li></ul>	<ul style="list-style-type: none"><li>- Prepare fresh stock solutions from the lyophilized powder. Avoid repeated freeze-thaw cycles.</li><li>- Verify the calculations for your working dilutions. Refer to the molarity and dilution calculators provided by suppliers if needed.<sup>[6]</sup></li><li>- Review your experimental protocol. Ensure that other reagents, such as the agonist (e.g., ADP), are fresh and active.</li></ul>
Low potency or efficacy observed	<ul style="list-style-type: none"><li>- The specific P2Y1 receptor subtype in your model may have a different affinity for MRS2179.</li><li>- The compound may be competing with high concentrations of endogenous ADP.</li></ul>	<ul style="list-style-type: none"><li>- The inhibitory constant (<math>K_B</math>) for MRS2179 at the P2Y1 receptor is approximately 100 nM.<sup>[4]</sup><sup>[7]</sup> Ensure your working concentration is appropriate for your experimental system.</li><li>- Consider washing your cells or platelets to remove endogenous agonists before starting the experiment.</li></ul>

## Quantitative Data Summary

The following tables summarize the key quantitative data for **MRS2179 tetrasodium** salt.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Weight	513.16 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Formula	C <sub>11</sub> H <sub>13</sub> N <sub>5</sub> O <sub>9</sub> P <sub>2</sub> Na <sub>4</sub>	<a href="#">[4]</a> <a href="#">[7]</a>
Purity	≥98%	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Solubility in Water	Up to 50 mM	<a href="#">[4]</a> <a href="#">[7]</a>
Appearance	White to off-white solid	<a href="#">[5]</a>

Table 2: Pharmacological Profile

Parameter	Receptor	Value	Source
K <sub>B</sub>	P2Y1	100 nM	<a href="#">[4]</a> <a href="#">[7]</a>
IC <sub>50</sub>	P2X1	1.15 μM	<a href="#">[4]</a> <a href="#">[7]</a>
IC <sub>50</sub>	P2X3	12.9 μM	<a href="#">[4]</a> <a href="#">[7]</a>

K<sub>B</sub>: Inhibitor constant; IC<sub>50</sub>: Half-maximal inhibitory concentration. MRS2179 is selective for the P2Y1 receptor over P2X1, P2X3, P2X2, P2X4, P2Y2, P2Y4, and P2Y6 receptors.[\[4\]](#)[\[5\]](#)[\[7\]](#)

## Experimental Protocols

### ADP-Induced Platelet Aggregation Assay

This protocol measures platelet aggregation in response to ADP and its inhibition by MRS2179.  
[\[1\]](#)

Materials:

- Freshly drawn human venous blood collected into sodium citrate anticoagulant.

- ADP (agonist).
- **MRS2179 tetrasodium** salt (P2Y1 antagonist).
- Saline solution.
- Platelet aggregometer.

#### Procedure:

- Prepare Platelet-Rich Plasma (PRP): Centrifuge whole blood at a low speed (e.g., 200 x g) for 15 minutes at room temperature.
- Prepare Platelet-Poor Plasma (PPP): Centrifuge the remaining blood at a high speed (e.g., 2000 x g) for 20 minutes. PPP is used as a reference for 100% aggregation.
- Baseline Measurement: Place a sample of PRP in the aggregometer and establish a baseline reading.
- Incubation with Antagonist: Add MRS2179 at the desired concentration to the PRP and incubate for the specified time.
- Induce Aggregation: Add ADP to initiate platelet aggregation and record the change in light transmission over time.
- Data Analysis: The inhibitory effect of MRS2179 is determined by comparing the aggregation curve in its presence to the control (ADP alone).

## Calcium Mobilization Assay (FLIPR)

This functional assay measures changes in intracellular calcium concentration in response to P2Y1 receptor activation and its inhibition by MRS2179 using a Fluorometric Imaging Plate Reader (FLIPR).<sup>[1]</sup>

#### Materials:

- HEK293 or CHO cells stably expressing the human P2Y1 receptor.

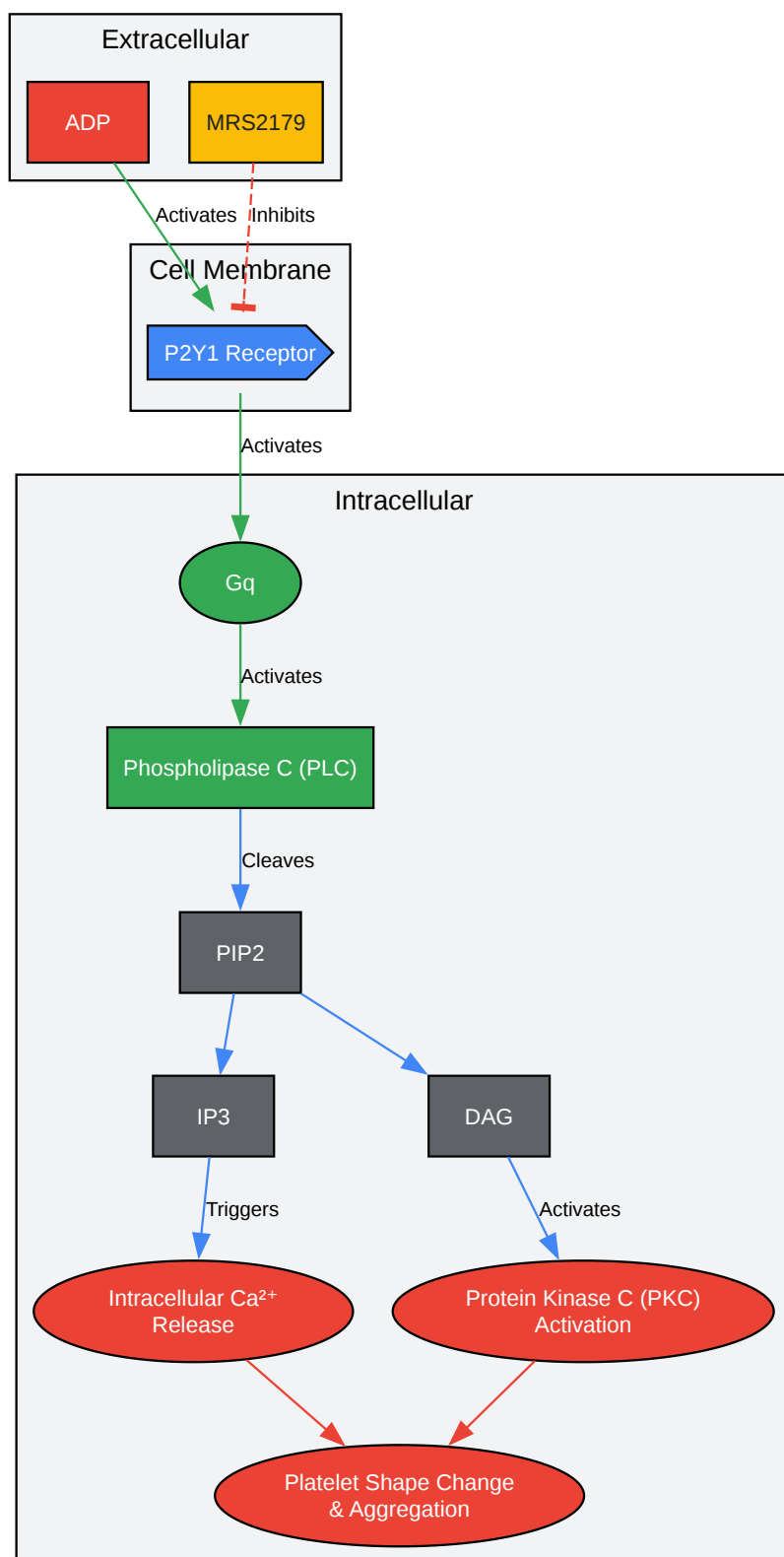
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Assay buffer.
- **MRS2179 tetrasodium** salt.
- P2Y1 agonist (e.g., ADP).
- FLIPR instrument.

#### Procedure:

- Cell Plating: Seed the P2Y1-expressing cells in a 96-well plate and grow to confluence.
- Dye Loading: Remove the culture medium and add the dye-loading solution. Incubate the plate at 37°C for 60 minutes in the dark.
- Cell Washing: Wash the cells with assay buffer to remove excess dye.
- Compound Plates: Prepare a plate with MRS2179 at various concentrations and another plate with the P2Y1 agonist.
- FLIPR Measurement:
  - Place the cell plate and the compound plates into the FLIPR instrument.
  - Establish a baseline fluorescence reading for each well.
  - Add the MRS2179 solution to the cells and incubate for a specified period.
  - Add the agonist solution to initiate the calcium response.
  - Monitor the change in fluorescence over time.
- Data Analysis: The potency of MRS2179 is determined by its ability to inhibit the agonist-induced calcium mobilization, and the IC<sub>50</sub> is calculated.<sup>[1]</sup>

## Visualizations

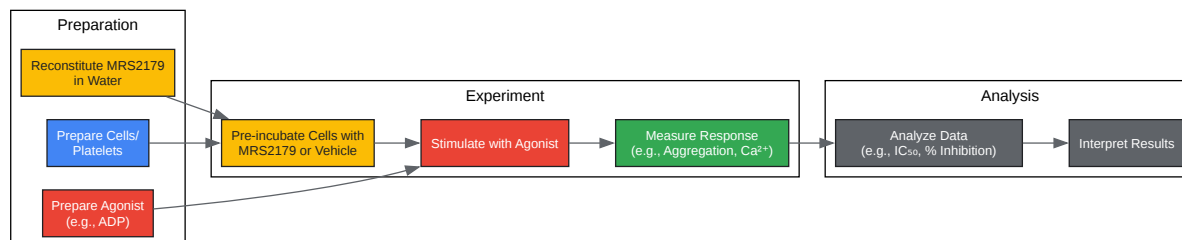
## Signaling Pathway



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Caption: P2Y1 Receptor Signaling Pathway.

## Experimental Workflow



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Caption: General Experimental Workflow for MRS2179.

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## References

- 1. benchchem.com [benchchem.com]
- 2. The ADP antagonist MRS2179 regulates the phenotype of smooth muscle cells to limit intimal hyperplasia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. rndsystems.com [rndsystems.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. bio-techne.com [bio-techne.com]



- 7. MRS 2179 tetrasodium salt | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
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